

# Hydrothermal Decomposition with Sodium Hydroxide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Titanium hydroxide

CAS No.: 12651-23-9

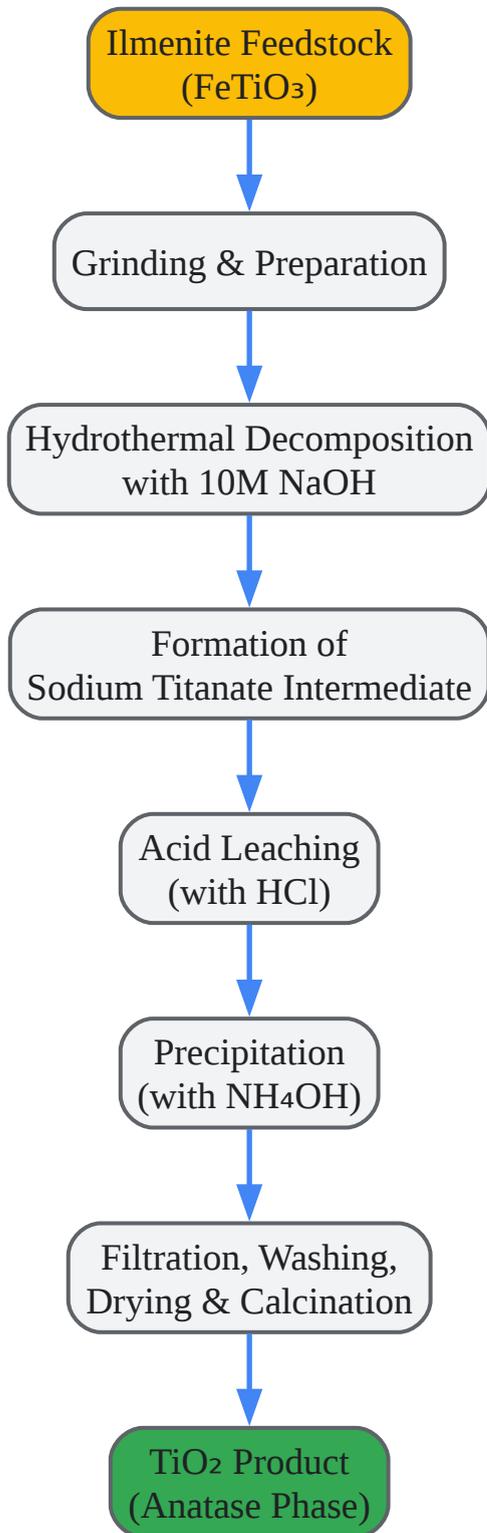
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This method uses concentrated NaOH to break down ilmenite structure into a soluble titanate intermediate [1].

- **Objective:** To decompose ilmenite into an intermediate sodium titanate for subsequent processing into titanium dioxide [1].
- **Materials:**
  - Ilmenite concentrate (e.g., from Bangka, Indonesia, with >30% TiO<sub>2</sub> content) [1]
  - Sodium Hydroxide (NaOH), 10 M concentration [1]
  - Distilled water
  - Hydrochloric acid (HCl) for later leaching steps
  - Teflon-lined autoclave
- **Experimental Protocol:**
  - **Feedstock Preparation:** Ilmenite sand is typically crushed and ground to increase surface area for reaction [1].
  - **Hydrothermal Decomposition:** The ilmenite is reacted with a 10 M NaOH solution in a Teflon-lined autoclave [1]. The decomposition should be conducted at the solution's boiling point under atmospheric pressure conditions [1].
  - **Intermediate Formation:** The process decomposes ilmenite to form an intermediate phase of **sodium titanate (Na<sub>2</sub>TiO<sub>3</sub>)**, which morphologically appears as fine threads [1].
  - **Downstream Processing:** The sodium titanate intermediate is then leached, washed, and further treated with acid to produce titanium dioxide. The study noted a decrease in impurity elements by up to 60% after this treatment [1].

The workflow below outlines the key steps for this synthesis.



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*Workflow for synthesizing TiO<sub>2</sub> from ilmenite via hydrothermal decomposition and precipitation [1].*

# Potassium Hydroxide Decomposition & Leaching Process

A similar alternative process uses concentrated KOH for decomposition, with EDTA added to chelate iron impurities [2].

- **Objective:** To produce nano-sized titanium dioxide ( $\text{TiO}_2$ ) from ilmenite concentrate via a KOH route, using EDTA for high-purity separation of iron [2].
- **Materials:**
  - Ilmenite concentrate ( $\text{FeTiO}_3$ )
  - Potassium Hydroxide (KOH) solution, 70% wt.
  - Hydrochloric acid (HCl) solution for leaching
  - Ethylenediaminetetraacetic acid (EDTA) as a chelating agent
  - Ammonia solution ( $\text{NH}_4\text{OH}$ ) for precipitation
- **Experimental Protocol [2]:**
  - **Decomposition:** Ilmenite concentrate is decomposed using 70% wt. KOH solution at **220°C** under air at atmospheric pressure.
  - **Acid Leaching:** The decomposed product is leached using a hydrochloric acid solution.
  - **Iron Removal:** EDTA is added to the leach solution to chelate and separate iron impurities, forming Fe-EDTA complexes.
  - **Precipitation & Calcination:** Ammonia solution is used to precipitate the titanium value. The precipitate is then filtered, dried, and calcined to produce **anatase  $\text{TiO}_2$  nanoparticles**.
- **Key Outcomes [2]:**
  - **Purity:** >90%
  - **Mean Particle Size:** ~70 nm
  - **Overall  $\text{TiO}_2$  Recovery:** ~70%

## Comparison of Synthesis Processes

The table below summarizes and compares the two primary hydrometallurgical processes.

Parameter	Hydrothermal NaOH Process [1]	KOH Decomposition & EDTA Process [2]
Core Reactant	10 M Sodium Hydroxide (NaOH)	70% wt. Potassium Hydroxide (KOH)

Parameter	Hydrothermal NaOH Process [1]	KOH Decomposition & EDTA Process [2]
Reaction Temp.	Boiling point of the solution (atm. pressure)	220 °C
Key Intermediate	Sodium Titanate ( $\text{Na}_2\text{TiO}_3$ )	Not Specified
Iron Removal Method	Washing and leaching (60% impurity reduction)	EDTA Chelation
Final Product	Titanium Dioxide ( $\text{TiO}_2$ )	Titanium Dioxide ( $\text{TiO}_2$ ) Nanoparticles
Reported Purity	Not explicitly stated	>90%
Particle Size	Not explicitly stated	~70 nm

## Key Takeaways for Researchers

- Ilmenite as a Precursor:** Ilmenite requires extensive beneficiation and decomposition before titanium values can be isolated [3] [4] [5].
- Hydroxide as an Intermediate:** **Titanium hydroxide** is typically a transient phase formed during precipitation before calcination to  $\text{TiO}_2$ , rather than a final product in these industrial processes.
- Iron Removal is Critical:** Effective separation of iron is a major challenge. The use of chelating agents like EDTA represents an advanced method to achieve high-purity products suitable for pharmaceutical or high-tech applications [2].

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## References

1. Preparation, decomposition and characterizations of Bangka... [scholar.ui.ac.id]

2. (PDF) A modified process for leaching of ilmenite and production of... [academia.edu]
3. Processes For Separating Beneficiation From... - JXSC Mining Ilmenite [jxscmining.com]
4. of Beneficiation : Methods, Equipment and... - JXSC Machine Ilmenite [jxscmachine.com]
5. What Are The Beneficiation Methods of Ilmenite ? - JXSC Mineral [jxscmineral.com]

To cite this document: Smolecule. [Hydrothermal Decomposition with Sodium Hydroxide]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b592549#titanium-hydroxide-synthesis-from-ilmenite]

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**Address:** Ontario, CA 91761, United States  
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